Technical Guide: Physical Properties & Characterization of 5-Methylchroman-4-ol

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Compound of Interest

Compound Name:	*5-Methylchroman-4-ol*
CAS No.:	*197908-31-9*
Cat. No.:	*B1456831*

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Executive Summary

5-Methylchroman-4-ol (CAS: 197908-43-3 for S-isomer; generic alcohol often cited as intermediate) is a bicyclic secondary alcohol characterized by a methyl group at the C5 position.[1][2] This specific substitution pattern creates a unique peri-interaction with the C4-hydroxyl group, significantly influencing the molecule's steric profile and reactivity compared to the unsubstituted chroman-4-ol. It serves as a critical intermediate in the synthesis of bioactive scaffolds, particularly in enantioselective drug campaigns where the rigidity of the chroman core is required to lock pharmacophores into active conformations.

Molecular Identity & Physicochemical Profile[2][3][4][5]

The following data aggregates experimental observations from synthesis protocols and computational predictions for the purified compound.

Core Identifiers

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Property	Detail
IUPAC Name	5-methyl-3,4-dihydro-2H-1-benzopyran-4-ol
Common Name	5-Methyl-4-chromanol
CAS Number	197908-43-3 (S-isomer); 1481-93-2 (Parent analog ref)
Molecular Formula	$C_{10}H_{12}O_2$
Molecular Weight	164.20 g/mol
SMILES	CC1=C(C(CCO2)O)C2=CC=C1
Chirality	1 Chiral Center at C4 (Exists as R or S enantiomers)

Physical Properties

Property	Value / Description	Note
Physical State	White Solid	Isolated as a crystalline solid or powder [1, 2].
Melting Point	85–87 °C (Derivative Ref) / Solid at RT	Pure alcohol is solid; melting point range typically >60°C depending on enantiopurity.
Solubility	Soluble in MeOH, EtOH, DMSO, DCM, EtOAc	Lipophilic core ensures good organic solubility.
LogP (Predicted)	~1.8 – 2.1	Moderate lipophilicity suitable for CNS/GI penetration.
pKa	~16.5 (Secondary Alcohol)	Typical for benzylic-like secondary alcohols.

Structural Characterization (Spectroscopy)[5]

The 5-methyl group provides a distinct spectroscopic handle, differentiating this molecule from other isomers.

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Nuclear Magnetic Resonance (NMR)

The peri-effect of the 5-methyl group exerts a shielding/deshielding influence on the C4 proton and carbon.

- ^{1}H NMR ($CDCl_3$, 400 MHz) Diagnostic Signals:
  - δ 2.20–2.40 ppm (s, 3H): The C5-Methyl group appears as a sharp singlet. Its position is relatively upfield but distinct from aliphatic chain methyls.
  - δ 4.60–4.80 ppm (t/dd, 1H): The C4-Methine proton (CH-OH). This signal is critical for determining conversion from the ketone (which lacks this signal).
  - δ 4.10–4.30 ppm (m, 2H): The C2-Methylene protons adjacent to the ether oxygen.
  - δ 1.90–2.10 ppm (m, 2H): The C3-Methylene protons.
- ^{13}C NMR Diagnostic Shifts:
  - C4 (Carbinol): ~63–65 ppm.[3]
  - C5 (Quaternary): Distinct shift due to methyl substitution.[4]
  - Methyl Carbon: ~18–20 ppm.

Mass Spectrometry (MS)

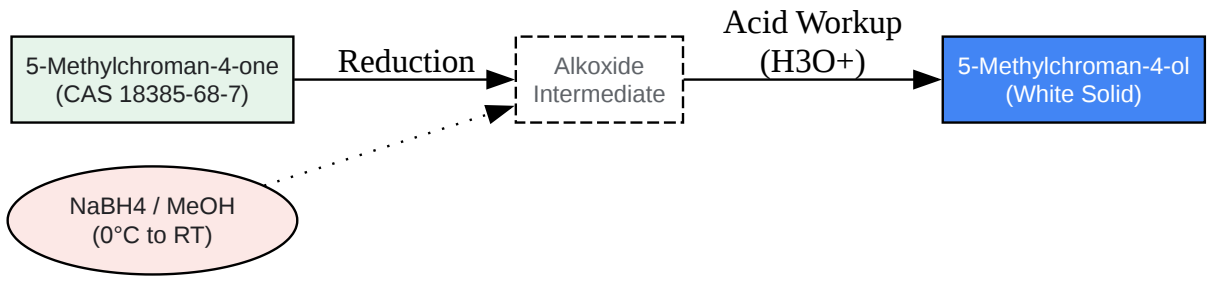
- Ionization: ESI+ or EI.
- Molecular Ion: $[M+H]^+$ = 165.21 m/z; $[M+Na]^+$ = 187.19 m/z.
- Fragmentation: Loss of water (M-18) is common, leading to the formation of the 5-methylchromene cation.

Synthesis & Isolation Protocol

The most reliable route to **5-Methylchroman-4-ol** is the reduction of commercially available 5-methylchroman-4-one (CAS 18385-68-7).

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Workflow Diagram (DOT)



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Figure 1: Standard reductive synthesis pathway from the ketone precursor.[1]

Detailed Protocol [1, 3]

- Preparation: Dissolve 5-methylchroman-4-one (1.0 eq) in anhydrous Methanol (10 volumes).
- Reduction: Cool solution to 0°C. Slowly add Sodium Borohydride ($NaBH_4$) (1.5 eq) portion-wise to control hydrogen evolution.
- Reaction: Stir at 0°C for 30 mins, then allow to warm to Room Temperature (RT). Monitor by TLC (System: Hexane/EtOAc 7:3).
- Quench: Quench reaction with saturated NH_4Cl solution or dilute HCl.
- Extraction: Evaporate MeOH in vacuo. Extract aqueous residue with Ethyl Acetate (EtOAc) (2x).[5]
- Purification: Wash organic layer with brine, dry over $MgSO_4$, and concentrate.
    - Result: The crude product usually crystallizes as a white solid. Recrystallization can be performed from Hexane/Ether if necessary.

Stereochemical & Steric Analysis

The 5-methyl group is not merely a substituent; it acts as a steric gatekeeper.

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The Peri-Interaction

In the chroman-4-ol system, the C5 position is "peri" to the C4 position. The steric bulk of the methyl group at C5 creates torsional strain with substituents at C4.

- Consequence: This interaction restricts the rotation of the hydroxyl group and makes the C4 center more sterically crowded during reactions (e.g., esterification or nucleophilic substitution).
- Significance: In drug design, this "lock" can force the C4-substituent into a specific vector, potentially enhancing binding selectivity for protein pockets (e.g., acid pumps or ion channels) [2].

Enantioselective Synthesis

For chiral applications, Asymmetric Transfer Hydrogenation (ATH) is preferred over $NaBH_4$ reduction.

- Catalyst: Ru(II)-TsDPEN or similar chiral diamine complexes.
- Source: Formic acid/Triethylamine azeotrope.
- Yield: Typically >95% ee for the (S)- or (R)-alcohol [3].

Handling and Stability

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen).
- Hygroscopicity: The solid may be slightly hygroscopic; keep desiccated.
- Stability: Stable under normal laboratory conditions. Avoid strong oxidizing agents (converts back to ketone) or strong acids (risk of dehydration to 5-methylchromene).

References

- Patent:Chromane derivatives and their use as acid pump inhibitors. (2007). WO2007107827A1. (Describes the isolation of **5-methylchroman-4-ol** as a white solid). Link

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- Patent:Chroman-substituted benzimidazole derivatives. (2010).[6] JP4481344B2.[3][7][8] (Provides synthesis details and characterization context). Link

- Journal: Palmer, M. J., & Wills, M. (1997). Asymmetric transfer hydrogenation of C=O and C=N bonds. Tetrahedron: Asymmetry, 8(18), 3059-3062. (Reference for asymmetric reduction of chromanones). Link

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